

# Technical Support Center: KB02-JQ1 Experiments

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## Compound of Interest

Compound Name: KB02-JQ1

Cat. No.: B2707223

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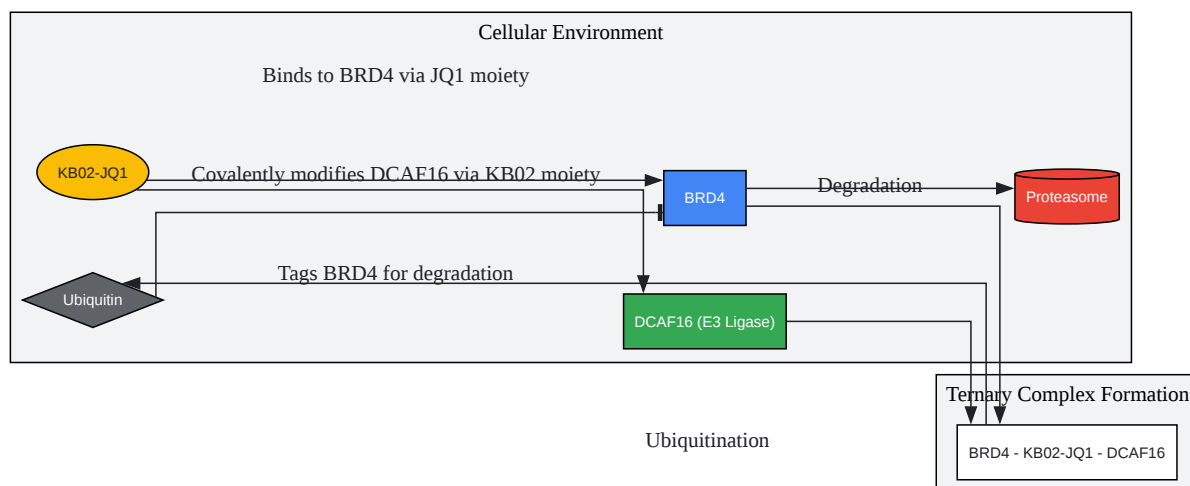
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **KB02-JQ1** in their experiments.

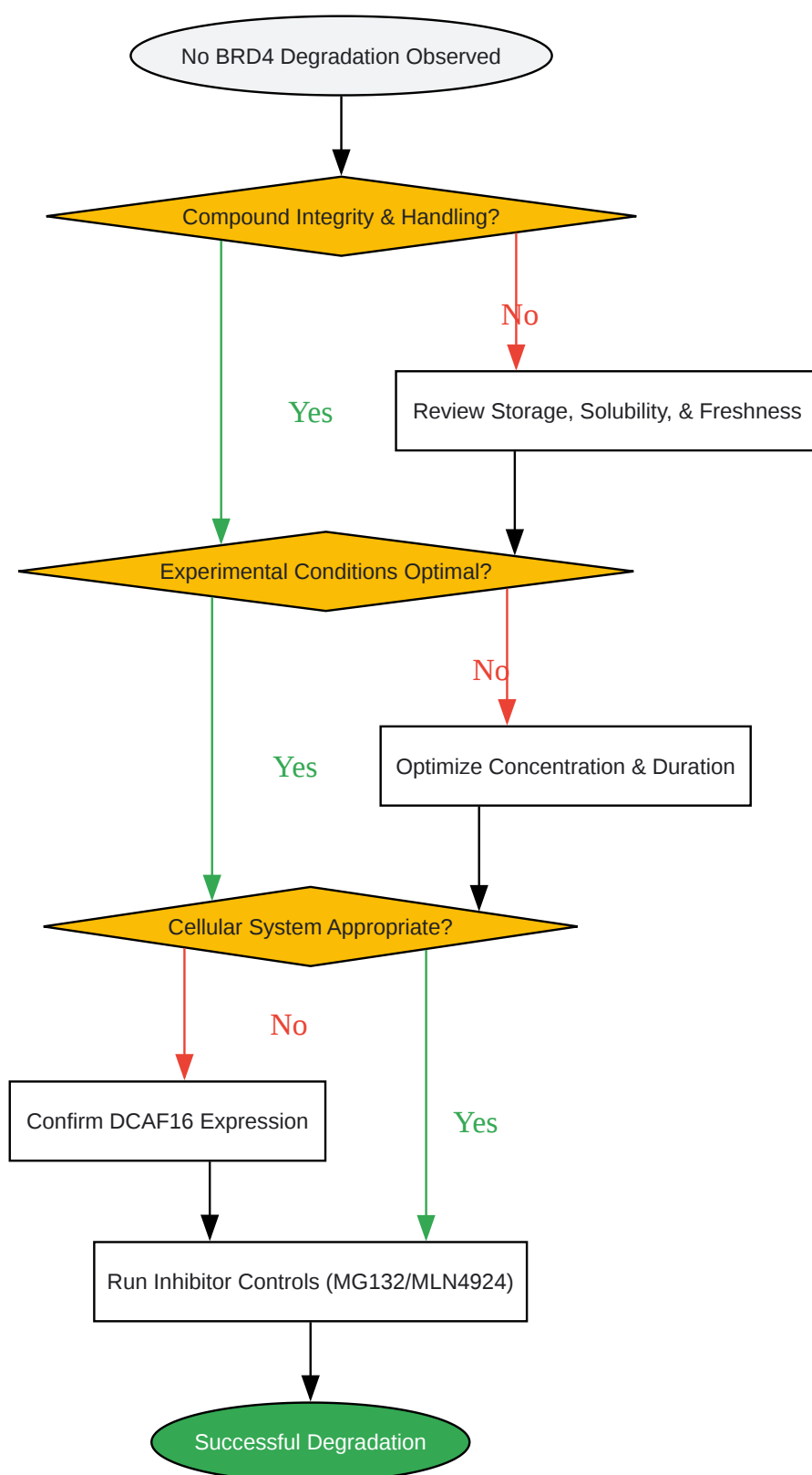
## Frequently Asked Questions (FAQs)

Q1: What is **KB02-JQ1** and how does it work?

**KB02-JQ1** is a highly selective, PROTAC (Proteolysis Targeting Chimera)-based degrader of the BRD4 protein.<sup>[1][2]</sup> It functions as a "molecular glue" that brings together the target protein, BRD4, and an E3 ubiquitin ligase, DCAF16.<sup>[1][2][3]</sup> This proximity facilitates the ubiquitination of BRD4, marking it for degradation by the proteasome.<sup>[3][4][5]</sup> Unlike its constituent parts, KB02 and JQ1, the bifunctional nature of **KB02-JQ1** is essential for its degradative activity.<sup>[3][5]</sup>

Mechanism of Action: **KB02-JQ1**





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. KB02-JQ1, 2384184-44-3 | BroadPharm [broadpharm.com]
- 3. cancer-research-network.com [cancer-research-network.com]
- 4. researchgate.net [researchgate.net]
- 5. Electrophilic PROTACs that degrade nuclear proteins by engaging DCAF16 - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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